

# 2,4-Dimethoxy-3-methylbenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 2,4-Dimethoxy-3-methylbenzaldehyde

Cat. No.: B1295677

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## Technical Guide: 2,4-Dimethoxy-3-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and relevant reaction pathways for **2,4-Dimethoxy-3-methylbenzaldehyde**, a key aromatic aldehyde in organic synthesis.

## Molecular and Physicochemical Properties

**2,4-Dimethoxy-3-methylbenzaldehyde** is a substituted benzaldehyde derivative with significant applications as a building block in the synthesis of complex organic molecules. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	180.20 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	52-54 °C

## Synthesis via Vilsmeier-Haack Reaction

The synthesis of **2,4-Dimethoxy-3-methylbenzaldehyde** is effectively achieved through the Vilsmeier-Haack reaction, a well-established method for the formylation of electron-rich aromatic compounds. This reaction utilizes a Vilsmeier reagent, typically generated in situ from a substituted amide like N,N-dimethylformamide (DMF) and phosphorus oxychloride ( $\text{POCl}_3$ ). [1][2][3] The electron-rich nature of the precursor, 2,6-dimethoxytoluene, directs the formylation to the para position relative to the methyl group, yielding the desired product.

## Experimental Protocol

This protocol is a general representation of the Vilsmeier-Haack formylation adapted for the synthesis of **2,4-Dimethoxy-3-methylbenzaldehyde**.

Materials:

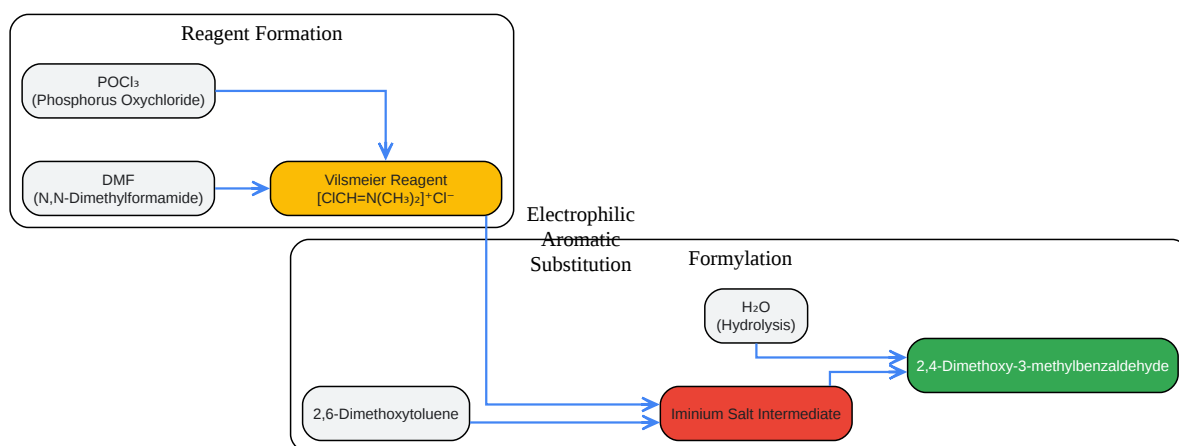
- 2,6-Dimethoxytoluene
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Dichloromethane (DCM, anhydrous)
- Sodium acetate (saturated aqueous solution)
- Ice
- Water
- Diethyl ether or Ethyl acetate for extraction
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Vilsmeier Reagent Formation: In a three-necked round-bottom flask equipped with a dropping funnel, a mechanical stirrer, and a calcium chloride tube, place anhydrous N,N-dimethylformamide (DMF) under an inert atmosphere (e.g., nitrogen or argon). Cool the flask in an ice-salt bath to 0 °C.
- Slowly add phosphorus oxychloride ( $\text{POCl}_3$ ) dropwise to the cooled DMF with vigorous stirring. Maintain the temperature below 5 °C during the addition. An exothermic reaction occurs, forming the Vilsmeier reagent, a chloroiminium salt.<sup>[4]</sup>
- After the complete addition of  $\text{POCl}_3$ , allow the mixture to stir at 0 °C for an additional 30 minutes.
- Formylation: Dissolve 2,6-dimethoxytoluene in anhydrous dichloromethane (DCM) and add it dropwise to the freshly prepared Vilsmeier reagent, ensuring the temperature remains between 0-5 °C.
- After the addition is complete, remove the cooling bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Carefully pour the reaction mixture onto crushed ice with stirring.
- Neutralize the mixture by the slow addition of a saturated aqueous solution of sodium acetate until the pH is between 6 and 8.<sup>[5]</sup>
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether or ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) or by column chromatography on silica gel to yield pure **2,4-Dimethoxy-3-methylbenzaldehyde**.

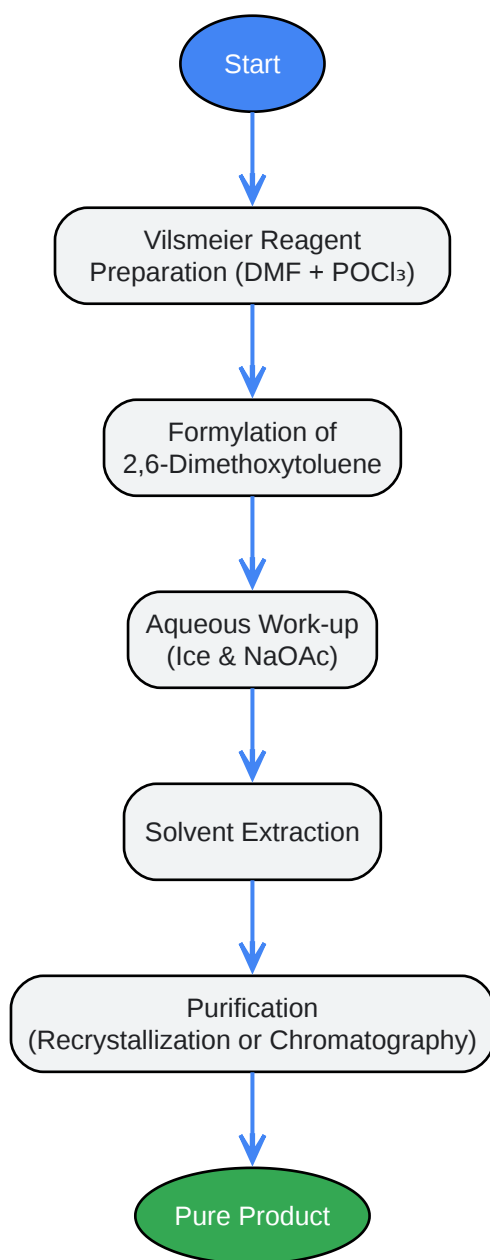
## Reaction Pathway and Workflow

The following diagrams illustrate the key chemical transformation and a generalized experimental workflow for the synthesis of **2,4-Dimethoxy-3-methylbenzaldehyde**.



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Caption: Vilsmeier-Haack reaction pathway for the synthesis of **2,4-Dimethoxy-3-methylbenzaldehyde**.



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